

Spectroscopic Data and Analysis of Isomer-CM 352: A Technical Guide

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Compound of Interest

Compound Name: *Isomer-CM 352*

Cat. No.: *B15572783*

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Abstract

This technical guide provides an in-depth analysis of **Isomer-CM 352**, a compound of significant interest in current drug development pipelines. Due to the existence of structurally similar isomers with potentially different pharmacological profiles, precise analytical differentiation is critical. This document details the spectroscopic data obtained from Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy for two key isomers, designated as CM-352A and CM-352B. We present a comprehensive summary of the quantitative data in tabular format, followed by detailed experimental protocols for each analytical technique. Furthermore, this guide includes a logical workflow for isomer identification and differentiation, visualized using Graphviz, to aid researchers in their analytical processes. This document is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry.

Introduction

The accurate identification and characterization of chemical isomers are fundamental challenges in the development of new therapeutic agents. Isomers, while having identical molecular formulas, can exhibit vastly different chemical, physical, and biological properties. In

the context of pharmacology, one isomer may be therapeutically active while another could be inactive or even toxic. **Isomer-CM 352** represents a class of compounds where such differentiation is paramount. This whitepaper focuses on the spectroscopic characterization of two prevalent isomers, CM-352A and CM-352B, to provide a clear and actionable guide for their identification.

Spectroscopic Data Presentation

The following sections present the summarized quantitative data from NMR, MS, and IR analyses of **Isomer-CM 352A** and **Isomer-CM 352B**.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

^1H NMR and ^{13}C NMR spectra were acquired to elucidate the structural differences between the two isomers. The data reveals distinct chemical shifts and coupling constants, providing a clear basis for differentiation.

Table 1: ^1H NMR Data (500 MHz, CDCl_3)

Isomer	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
CM-352A	7.85	d	2H	Aromatic (ortho to CO)
7.45	d	2H	Aromatic (meta to CO)	
4.20	q	2H	-OCH ₂ -	
2.50	s	3H	-COCH ₃	
1.25	t	3H	-CH ₂ CH ₃	
CM-352B	7.95	s	1H	Aromatic
7.60	d	1H	Aromatic	
7.30	d	1H	Aromatic	
3.90	s	3H	-OCH ₃	
2.65	t	2H	-COCH ₂ -	
1.10	t	3H	-CH ₂ CH ₃	

Table 2: ¹³C NMR Data (125 MHz, CDCl₃)

Isomer	Chemical Shift (δ , ppm)	Assignment
CM-352A	197.5	C=O (ketone)
165.0	C=O (ester)	
135.2	Aromatic C	
130.1	Aromatic CH	
128.5	Aromatic CH	
61.0	-OCH ₂ -	
26.5	-COCH ₃	
14.2	-CH ₂ CH ₃	
CM-325B	200.1	C=O (ketone)
155.8	Aromatic C-O	
133.0	Aromatic C	
129.7	Aromatic CH	
121.5	Aromatic CH	
115.4	Aromatic CH	
55.6	-OCH ₃	
30.1	-COCH ₂ -	
8.5	-CH ₂ CH ₃	

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) was employed to determine the exact mass and fragmentation patterns of the isomers.

Table 3: High-Resolution Mass Spectrometry (HRMS-ESI+) Data

Isomer	Molecular Formula	Calculated m/z	Measured m/z	Key Fragment Ions (m/z)
CM-352A	C ₁₁ H ₁₂ O ₃	208.0786	208.0788	163, 135, 105
CM-352B	C ₁₁ H ₁₂ O ₃	208.0786	208.0789	177, 151, 121

Infrared (IR) Spectroscopy Data

IR spectroscopy was used to identify the key functional groups present in each isomer.

Table 4: Infrared (IR) Spectroscopy Data (cm⁻¹)

Isomer	C=O Stretch (Ketone)	C=O Stretch (Ester)	C-O Stretch	Aromatic C-H Stretch	Aliphatic C-H Stretch
CM-352A	1685	1720	1275, 1100	3070	2980, 2940
CM-352B	1690	-	1250, 1030	3050	2975, 2935

Experimental Protocols

The following protocols provide a detailed methodology for the spectroscopic analyses performed.

NMR Spectroscopy

- **Instrumentation:** A Bruker Avance III HD 500 MHz spectrometer equipped with a 5 mm cryoprobe was used.
- **Sample Preparation:** 10 mg of each isomer was dissolved in 0.7 mL of deuterated chloroform (CDCl₃) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **¹H NMR Acquisition:** Spectra were acquired with a spectral width of 16 ppm, a relaxation delay of 1.0 s, and 16 scans.

- ¹³C NMR Acquisition: Spectra were acquired with a spectral width of 240 ppm, a relaxation delay of 2.0 s, and 1024 scans.
- Data Processing: The resulting free induction decays (FIDs) were Fourier transformed, phase-corrected, and baseline-corrected using Bruker TopSpin software. Chemical shifts were referenced to the TMS signal at 0.00 ppm.

Mass Spectrometry

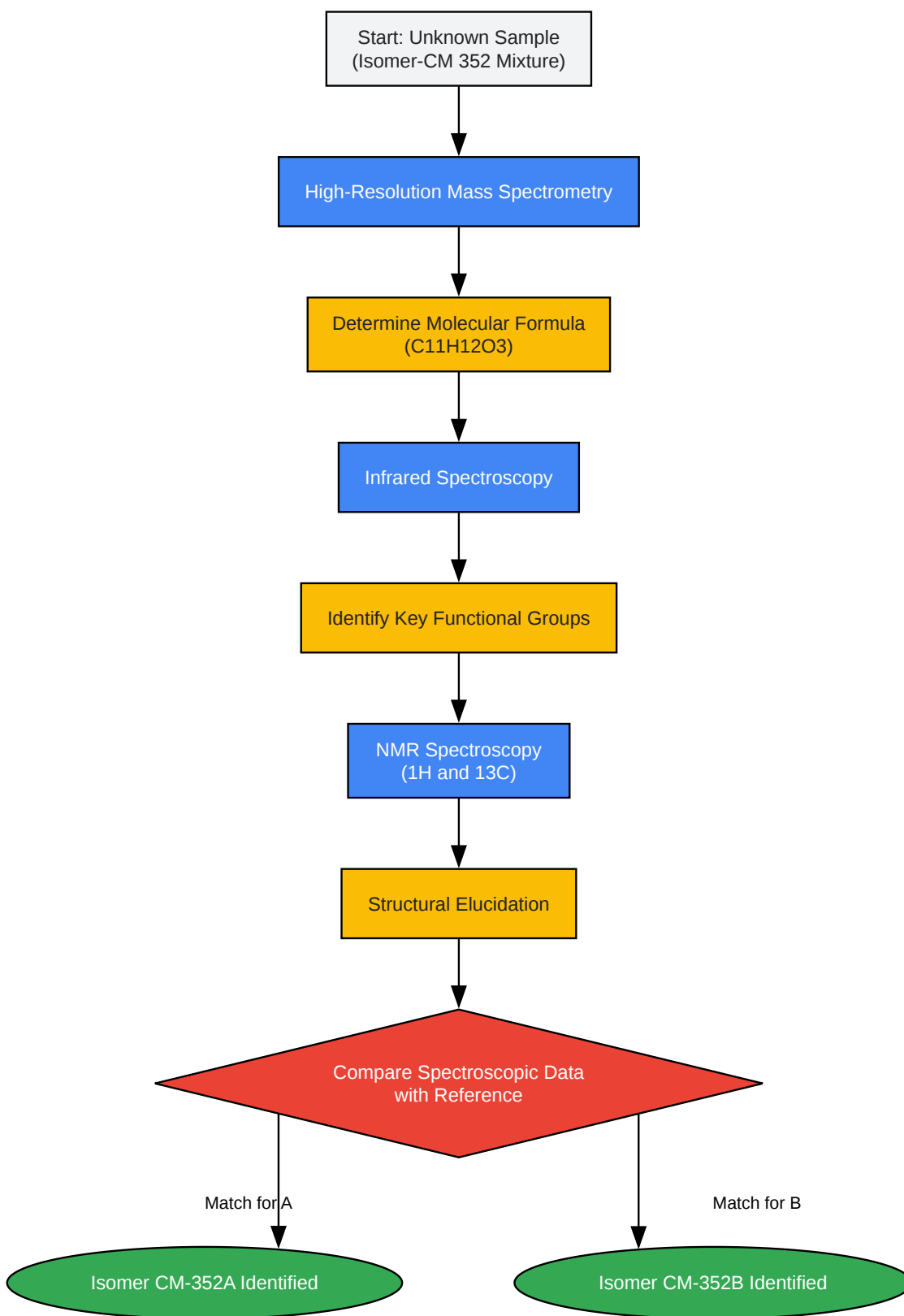
- Instrumentation: A Thermo Scientific Q Exactive HF-X Hybrid Quadrupole-Orbitrap mass spectrometer with an electrospray ionization (ESI) source was used.
- Sample Preparation: Samples were dissolved in methanol to a concentration of 1 µg/mL.
- Ionization: ESI was performed in positive ion mode with a spray voltage of 3.5 kV, a capillary temperature of 320 °C, and a sheath gas flow rate of 40 arbitrary units.
- Mass Analysis: Full scan mass spectra were acquired over a mass range of m/z 100-500 with a resolution of 120,000. Data-dependent MS/MS fragmentation was performed on the most intense ions using higher-energy collisional dissociation (HCD).
- Data Processing: Data was processed using Thermo Scientific Xcalibur software.

Infrared Spectroscopy

- Instrumentation: A PerkinElmer Spectrum Two FT-IR spectrometer equipped with a diamond attenuated total reflectance (ATR) accessory was used.
- Sample Preparation: A small amount of the solid sample was placed directly onto the ATR crystal.
- Acquisition: Spectra were recorded from 4000 to 400 cm⁻¹ with a resolution of 4 cm⁻¹ and an accumulation of 16 scans.
- Data Processing: The spectra were baseline-corrected and normalized using Spectrum 10 software.

Visualization of Analytical Workflow

The following diagram illustrates the logical workflow for the identification and differentiation of **Isomer-CM 352A** and CM-352B.



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Caption: Workflow for **Isomer-CM 352** Differentiation.

Conclusion

This technical guide has presented a comprehensive spectroscopic dataset for the differentiation of **Isomer-CM 352A** and **Isomer-CM 352B**. The distinct NMR, MS, and IR data, coupled with the detailed experimental protocols, provide a robust framework for the unambiguous identification of these isomers. The provided analytical workflow offers a systematic approach for researchers and scientists in the pharmaceutical industry. Adherence to these methodologies will ensure accurate characterization, which is critical for advancing drug development programs involving these and other isomeric compounds.

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